

Essential Safety and Operational Guide for Handling SAR125844

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Compound of Interest

Compound Name: SAR125844

Cat. No.: B1684697

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For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Guide to the Safe Handling, Application, and Disposal of **SAR125844**.

This document provides critical safety and logistical information for the potent and selective MET kinase inhibitor, **SAR125844**. Adherence to these guidelines is essential to ensure personnel safety and maintain experimental integrity.

Personal Protective Equipment (PPE)

Given that **SAR125844** is a potent compound, stringent adherence to PPE protocols is mandatory to prevent accidental exposure. The following table summarizes the required PPE for handling this compound.

PPE Category	Item	Specifications and Use
Eye Protection	Safety goggles with side-shields	Must be worn at all times in the laboratory to protect against splashes.
Hand Protection	Protective gloves (e.g., nitrile)	Double-gloving is recommended. Change gloves immediately if contaminated.
Body Protection	Impervious clothing (e.g., lab coat)	A disposable gown should be worn over the lab coat and changed regularly.
Respiratory Protection	Suitable respirator	Use in areas with appropriate exhaust ventilation. Avoid the formation of dust and aerosols.

Operational Plans: Handling and Storage

Proper handling and storage procedures are critical to maintain the stability of **SAR125844** and to prevent contamination and accidental exposure.

Storage:

- Store in a cool, well-ventilated area.
- Keep the container tightly sealed.
- Protect from direct sunlight and sources of ignition.

Handling:

- Use only in areas with adequate exhaust ventilation.
- Avoid the formation of dust and aerosols.
- Prevent contact with skin, eyes, and clothing.

- Wash hands thoroughly after handling.

Disposal Plan

All waste materials contaminated with **SAR125844** must be treated as hazardous waste and disposed of according to institutional and local regulations.

- Contaminated Materials: Used gloves, gowns, and any other disposable materials that have come into contact with **SAR125844** should be collected in a designated, sealed hazardous waste container.
- Unused Compound: Dispose of unused **SAR125844** in accordance with local, state, and federal regulations for hazardous chemical waste. Do not dispose of it down the drain.
- Spills: In case of a spill, evacuate the area. Wear full protective equipment, including a respirator. Absorb the spill with an inert material and collect it in a sealed container for hazardous waste disposal.

Experimental Protocols

In Vitro MET Kinase Assay

This protocol outlines a general procedure for assessing the inhibitory activity of **SAR125844** on MET kinase in a cell-free system.

Materials:

- Recombinant MET kinase
- Kinase buffer (e.g., 40 mM Tris-HCl, pH 7.5, 20 mM MgCl₂, 0.1 mg/mL BSA, 50 μM DTT)[\[1\]](#)
- ATP
- Substrate (e.g., Poly(Glu, Tyr) 4:1)
- **SAR125844** (dissolved in DMSO)
- ADP-Glo™ Kinase Assay Kit (or similar)

- 96-well plates
- Plate reader capable of measuring luminescence

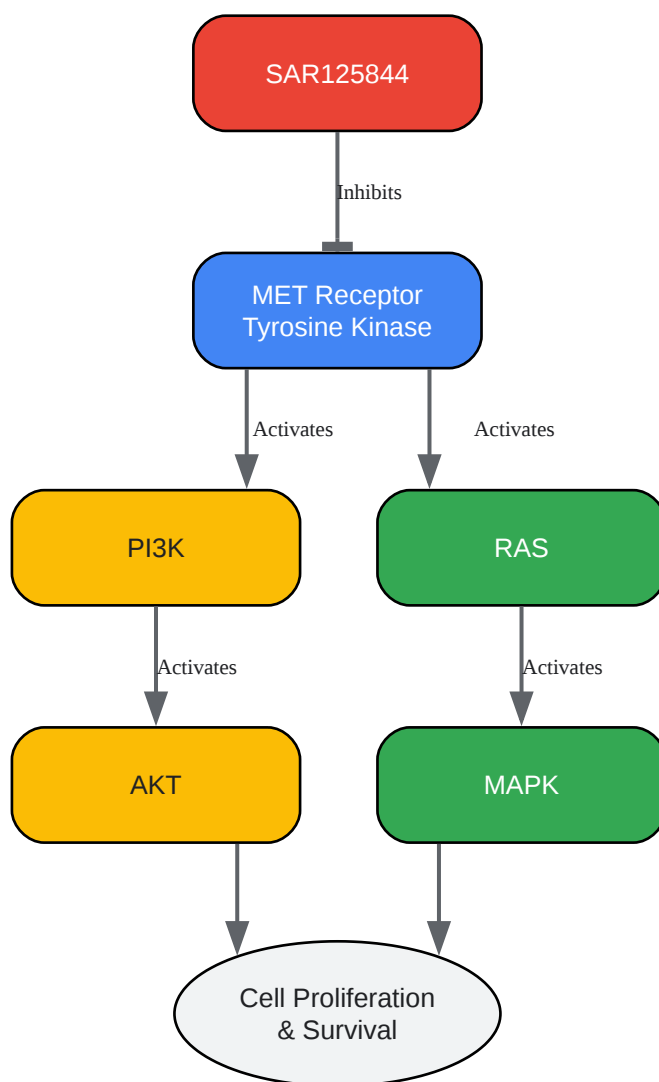
Procedure:

- Prepare a serial dilution of **SAR125844** in DMSO.
- In a 96-well plate, add the recombinant MET kinase, the kinase substrate, and the appropriate concentration of **SAR125844** or DMSO (vehicle control).
- Initiate the kinase reaction by adding ATP to a final concentration of 10 μ M.
- Incubate the plate at 30°C for a predetermined time (e.g., 60 minutes).
- Stop the reaction and measure the amount of ADP produced using the ADP-Glo™ Kinase Assay Kit according to the manufacturer's instructions.[\[1\]](#)
- Determine the IC₅₀ value of **SAR125844** by plotting the percentage of kinase inhibition against the log concentration of the inhibitor.

Signaling Pathway

SAR125844 is a potent and selective inhibitor of the MET receptor tyrosine kinase.[\[2\]](#)[\[3\]](#)

Inhibition of MET disrupts downstream signaling pathways, including the PI3K/AKT and RAS/MAPK pathways, which are crucial for tumor cell proliferation, survival, and invasion.[\[2\]](#)[\[4\]](#)



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Caption: **SAR125844** inhibits the MET signaling pathway.

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